

# (8-Chloro-1-naphthylthio)acetic acid chemical properties and structure

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## Compound of Interest

Compound Name: (8-Chloro-1-naphthylthio)acetic acid

Cat. No.: B085492

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## (8-Chloro-1-naphthylthio)acetic Acid: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

### Abstract

**(8-Chloro-1-naphthylthio)acetic acid**, with the CAS number 129-94-2, is a halogenated aromatic thioether carboxylic acid. This document provides a detailed overview of its chemical structure, predicted physicochemical properties, and postulated methodologies for its synthesis and characterization. Due to a notable absence of specific experimental data in publicly accessible scientific literature, this guide leverages established chemical principles and data from structurally analogous compounds to provide a predictive yet comprehensive resource. It is intended to serve as a foundational reference for researchers and professionals in the fields of medicinal chemistry, materials science, and drug development who may have an interest in this and related molecules. This guide also explores potential, though currently unevaluated, biological activities based on the known pharmacology of related naphthyl and thioacetic acid derivatives.

### Chemical Structure and Identification

**(8-Chloro-1-naphthylthio)acetic acid** is characterized by a naphthalene ring system substituted with a chlorine atom at the 8-position and a carboxymethylthio group at the 1-position.

Systematic IUPAC Name: 2-((8-chloronaphthalen-1-yl)thio)acetic acid

Alternative Names: [(8-Chloronaphthalen-1-yl)sulfanyl]acetic acid[1]

Molecular Formula:  $C_{12}H_9ClO_2S$ [2]

Molecular Weight: 252.72 g/mol [2]

Chemical Structure:

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## References

- 1. (8-Chloro-1-naphthylthio)acetic acid | SIELC Technologies [sielc.com]
- 2. scbt.com [scbt.com]
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